

mDPR(Boc)-Val-Cit-PAB solubility and storage conditions

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Compound of Interest

Compound Name: mDPR(Boc)-Val-Cit-PAB

Cat. No.: B11833414

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In-Depth Technical Guide: mDPR(Boc)-Val-Cit-PAB

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility and storage conditions for the ADC linker, **mDPR(Boc)-Val-Cit-PAB**. The information is intended to support researchers and professionals in the effective handling and application of this critical reagent in drug development.

Introduction

mDPR(Boc)-Val-Cit-PAB is a cleavable ADC (Antibody-Drug Conjugate) linker that plays a crucial role in the targeted delivery of cytotoxic payloads to cancer cells. Its design incorporates a dipeptide (Val-Cit) sequence that is susceptible to cleavage by lysosomal enzymes, ensuring the release of the conjugated drug within the target cell. The Boc-protecting group enhances the stability of the linker during storage and conjugation processes. Understanding the solubility and optimal storage conditions of this linker is paramount for maintaining its integrity and ensuring reproducible results in ADC development.

Solubility Data

The solubility of **mDPR(Boc)-Val-Cit-PAB** has been determined in various solvents. The following table summarizes the available quantitative data. It is recommended to perform

solubility tests with a small amount of the compound before dissolving the entire stock.

Solvent	Concentration	Method	Notes
Dimethyl Sulfoxide (DMSO)	10 mM	Experimental	-

Storage and Handling

Proper storage and handling are critical to prevent the degradation of **mDPR(Boc)-Val-Cit-PAB**. The lyophilized powder and solutions in organic solvents have distinct storage requirements.

Lyophilized Powder

Condition	Temperature	Duration	Notes
Long-term	-20°C	Months to years	Store in a dry, dark environment. A desiccator is recommended.
Short-term	0-4°C	Days to weeks	Keep in a dry and dark place.

In Solution

Solvent	Temperature	Duration	Notes
DMSO	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
DMSO	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

The following protocols provide a general framework for determining the solubility and for the reconstitution of lyophilized **mDPR(Boc)-Val-Cit-PAB**.

Protocol for Determining Solubility

This protocol outlines a method to determine the solubility of **mDPR(Boc)-Val-Cit-PAB** in a given solvent.

Materials:

- **mDPR(Boc)-Val-Cit-PAB** (lyophilized powder)
- Selected solvent (e.g., DMSO, water, ethanol)
- Vortex mixer
- Centrifuge
- Analytical balance
- Microcentrifuge tubes

Procedure:

- Accurately weigh a small amount of lyophilized **mDPR(Boc)-Val-Cit-PAB** (e.g., 1 mg) and place it into a microcentrifuge tube.
- Add a calculated volume of the selected solvent to achieve a high initial concentration (e.g., 20 mM).
- Vortex the mixture vigorously for 2 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles.
- If particles are present, sonicate the mixture for 10-15 minutes.
- If the compound is still not fully dissolved, add an additional small volume of the solvent, vortex, and sonicate again. Repeat this step until the solution is clear.

- If the compound dissolves completely, note the final concentration. This is the minimum solubility under these conditions.
- For a more precise determination, a saturated solution can be prepared and centrifuged to pellet any undissolved solid. The concentration of the supernatant can then be determined using a suitable analytical method (e.g., HPLC).

Protocol for Reconstitution

This protocol describes the steps for reconstituting lyophilized **mDPR(Boc)-Val-Cit-PAB** for use in experiments.

Materials:

- **mDPR(Boc)-Val-Cit-PAB** (lyophilized powder in a sealed vial)
- Anhydrous DMSO (or other desired solvent)
- Sterile, dry pipette tips and micropipettes
- Vortex mixer

Procedure:

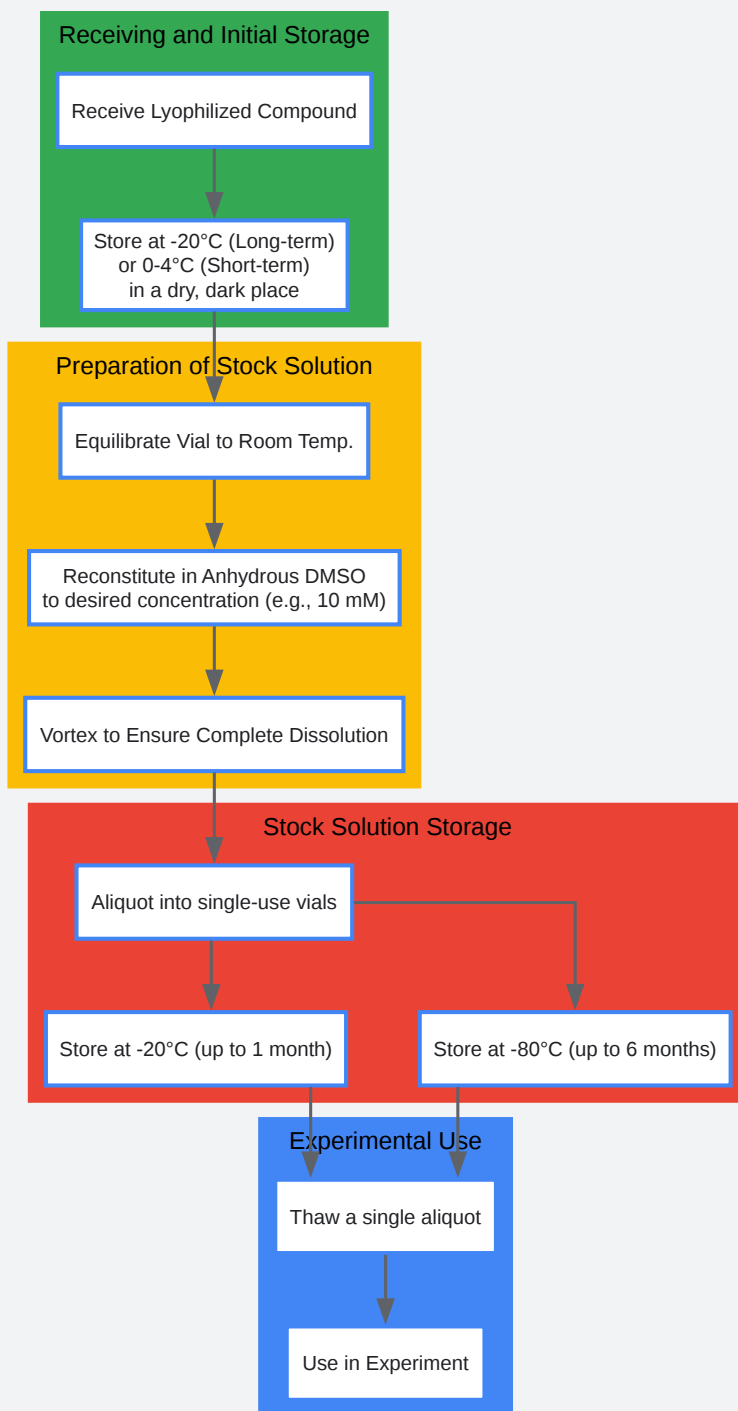
- Allow the vial of lyophilized **mDPR(Boc)-Val-Cit-PAB** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Carefully open the vial in a low-humidity environment.
- Add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Recap the vial tightly and vortex gently until the powder is completely dissolved.
- For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.

- Store the aliquots at the recommended temperature (-20°C or -80°C).

Workflow and Logical Relationships

The following diagram illustrates the recommended workflow for handling and storing **mDPR(Boc)-Val-Cit-PAB**.

mDPR(Boc)-Val-Cit-PAB Handling Workflow

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